

"synthesis and characterization of Antibacterial agent 210"

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Compound of Interest

Compound Name: Antibacterial agent 210

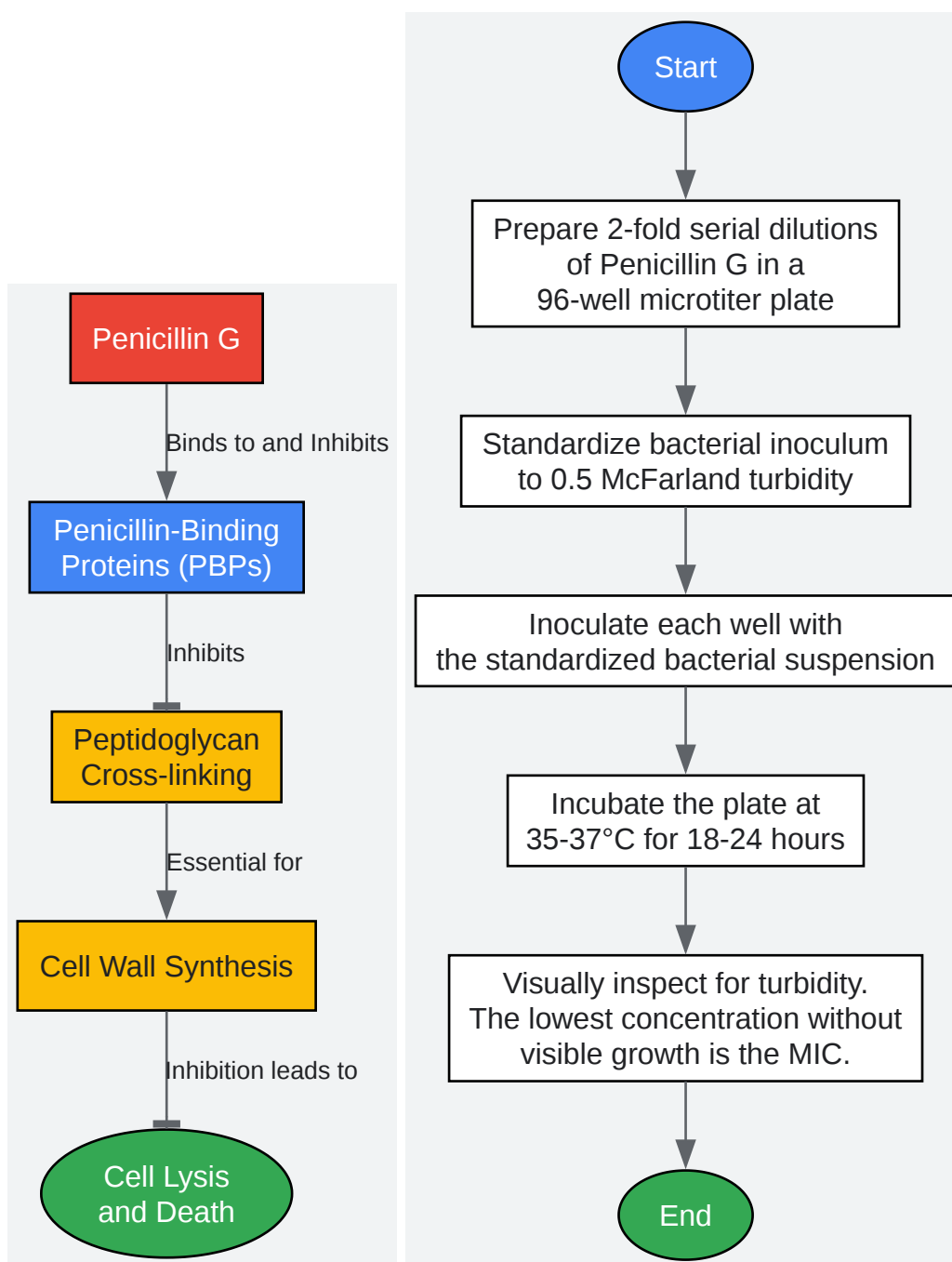
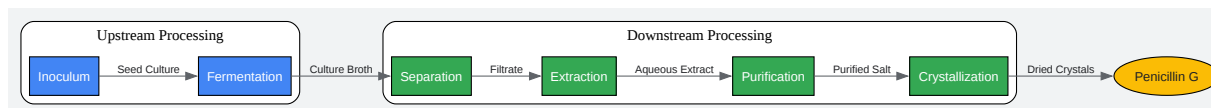
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Synthesis of Penicillin G

The commercial production of Penicillin G is primarily achieved through a biosynthetic process involving the fermentation of the fungus *Penicillium chrysogenum*.^[1] While total chemical synthesis is possible, it is not economically viable for large-scale production.^[1] The biosynthesis begins with three precursor amino acids: L- α -aminoadipic acid, L-cysteine, and L-valine.^{[1][2][3]} The key enzyme, ACV synthetase (ACVS), condenses these amino acids to form the tripeptide δ -(L- α -aminoadipyl)-L-cysteinyl-D-valine (ACV).^[1]

The general workflow for the production and isolation of Penicillin G is outlined below.



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References

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- 2. researchgate.net [researchgate.net]
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